

Unveiling the Toxicological Profile of Fluoroglycofen-ethyl: A Technical Guide

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Compound of Interest

Compound Name: **Fluoroglycofen-ethyl**

Cat. No.: **B166172**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fluoroglycofen-ethyl, a member of the nitrophenyl ether class of herbicides, is primarily used for the post-emergence control of broadleaf weeds.^[1] Its mode of action involves the inhibition of photosynthesis in target plants.^[2] This technical guide provides a comprehensive overview of the available toxicological data for **Fluoroglycofen-ethyl**, intended to inform researchers, scientists, and professionals in drug development. While publicly accessible data is limited, this document synthesizes the available information and outlines the standard experimental protocols likely employed for its toxicological assessment.

Quantitative Toxicological Data

The following tables summarize the key quantitative toxicological endpoints for **Fluoroglycofen-ethyl** identified from available literature. It is important to note that detailed study reports are not widely accessible in the public domain.

Table 1: Acute Toxicity of **Fluoroglycofen-ethyl**

Species	Route of Administration	Endpoint	Value	Reference
Rat	Oral	LD50	1500 mg/kg	[2]
Rabbit	Dermal	LD50	>5000 mg/kg	[2]

Table 2: Repeated Dose and Genotoxicity Data for **Fluoroglycofen-ethyl**

Study Type	Species	Endpoint	Value/Result	Reference
1-Year Feeding Trial	Dog	No-Effect Level (NOEL)	320 mg/kg in diet	[2]
Genotoxicity	In vitro (Ames Test)	Mutagenicity	Non-mutagenic	[2]

Table 3: Irritation Potential of **Fluoroglycofen-ethyl**

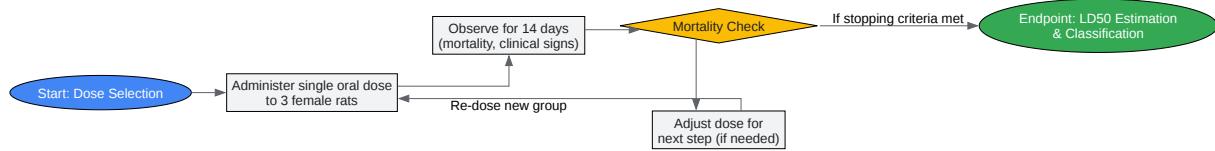
Study Type	Species	Finding	Reference
Skin Irritation	Rabbit	Slight irritant	[2]
Eye Irritation	Rabbit	Slight irritant	[2]

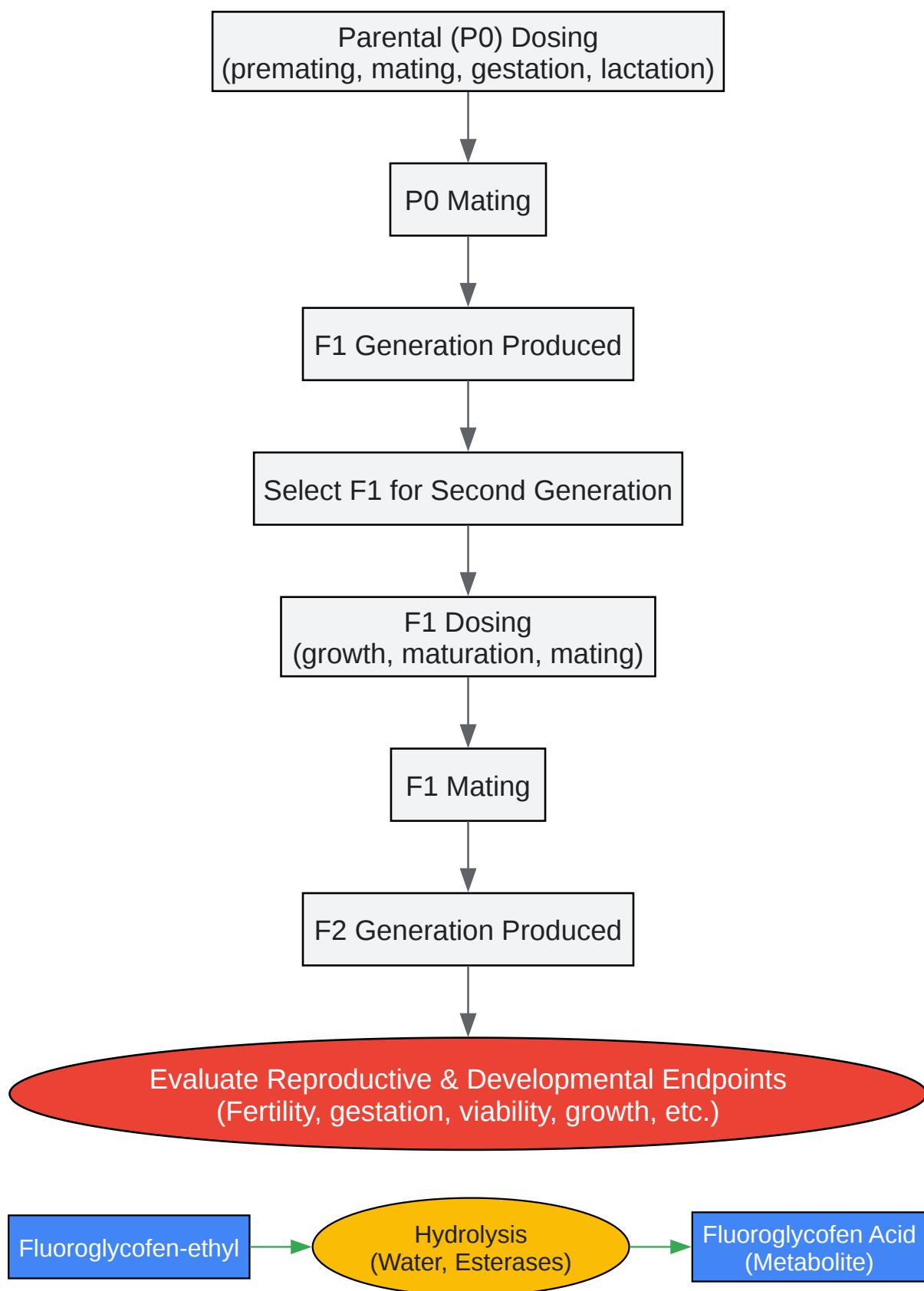
Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **Fluoroglycofen-ethyl** are not publicly available. However, such studies typically adhere to internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following sections describe the probable methodologies for key toxicological assessments.

Acute Oral Toxicity

Acute oral toxicity is likely determined using a method similar to the OECD Test Guideline 423 (Acute Oral Toxicity – Acute Toxic Class Method). This method involves a stepwise procedure with a limited number of animals.



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References

- 1. Fluoroglycofen-ethyl [sitem.herts.ac.uk]
- 2. Infocris Pesticide Database - fluoroglycofen-ethyl [nucleus.iaea.org]
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